

prazepam D5 synthesis deuterated precursors

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Compound Focus: Prazepam-D5

CAS No.: 152477-89-9

Cat. No.: S1779668

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Prazepam-D5 Technical Summary

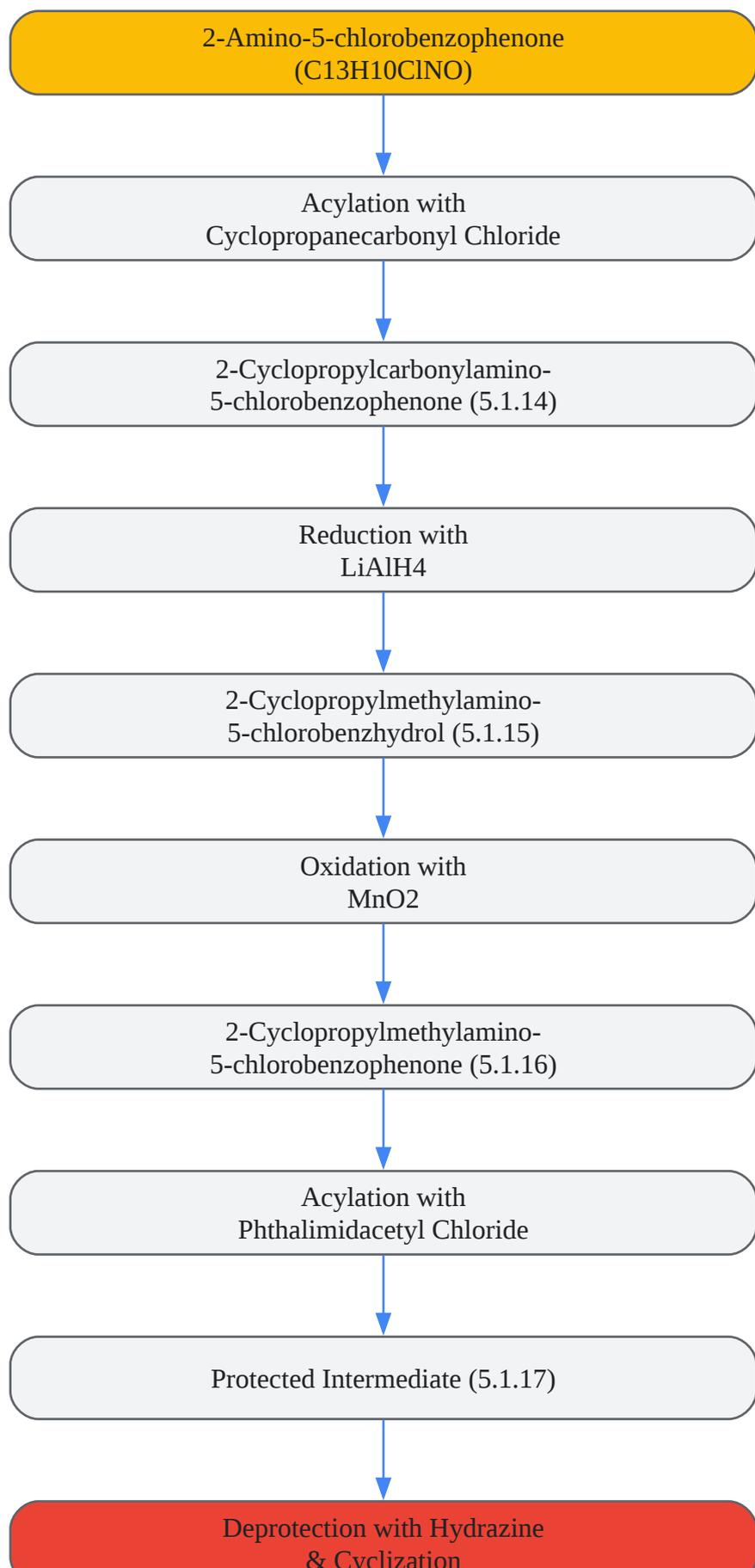
The table below summarizes key technical data for **Prazepam-D5**, a deuterated analog used primarily as an internal standard in analytical chemistry.

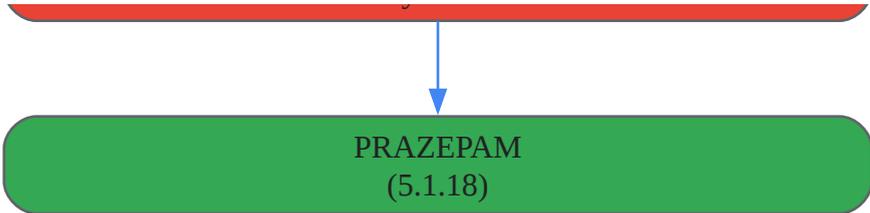
Property	Description
IUPAC Name	7-chloro-1-(cyclopropylmethyl)-5-(phenyl-d5)-1,3-dihydro-2H-1,4-benzodiazepin-2-one [1]
Chemical Formula	C ₁₉ H ₁₂ ClD ₅ N ₂ O [2] [1] [3]
Molecular Weight	329.83 g/mol [1] [3]
CAS Number	152477-89-9 [2] [1] [3]
Primary Application	Internal standard for LC/MS or GC/MS analysis of Prazepam in urine, serum, and plasma [2]
Solution Form	100 µg/mL in methanol [2]
Storage	-20°C [2]

Synthesis of Prazepam and its Deuterated Analog

While a specific synthesis protocol for **Prazepam-D5** is not detailed in the search results, its structure indicates that deuterium is incorporated into the **phenyl ring at the 5-position** of the benzodiazepine structure [1] [3].

The synthesis of the non-deuterated Prazepam provides context for its chemical origin. The following diagram illustrates a common synthetic pathway, which likely shares precursors and steps with the deuterated version.





PRAZEPAM
(5.1.18)

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Synthesis pathway of Prazepam, based on a published route [4].

Applications and Rationale for Deuterated Standards

Deuterated compounds like **Prazepam-D5** are crucial in advanced analytical techniques for several reasons [5]:

- **Internal Standard:** Added to samples before analysis to correct for losses during sample preparation and instrument variability.
- **Metabolic Tracing:** Used to study how drugs are absorbed, distributed, metabolized, and excreted (DMPK studies).
- **Deuterium Isotope Effect:** Replacing hydrogen with deuterium can slow down the metabolic breakdown of a drug, potentially improving its half-life.

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References

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